

Personal protective equipment for handling 2-Acetamido-5-bromopyridine

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Compound of Interest

Compound Name: 2-Acetamido-5-bromopyridine

Cat. No.: B057907

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Essential Safety and Handling Guide for 2-Acetamido-5-bromopyridine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Acetamido-5-bromopyridine** (CAS No. 7169-97-3). Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Hazard Identification and Precautionary Measures

2-Acetamido-5-bromopyridine is classified as a hazardous substance. The primary routes of exposure are ingestion, skin contact, and eye contact. It is crucial to handle this compound with care, utilizing appropriate personal protective equipment (PPE) and adhering to safe laboratory practices.

Hazard Statements:

- H302: Harmful if swallowed.[1][2][3][4]
- H315: Causes skin irritation.[1][3]
- H319: Causes serious eye irritation.[1][3]

Precautionary Statements:

- P264: Wash skin thoroughly after handling.[1][3]
- P270: Do not eat, drink or smoke when using this product.[1][2][3]
- P280: Wear protective gloves/ eye protection/ face protection.[1][3]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth.[1][2][3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[2]
- P337 + P313: If eye irritation persists: Get medical advice/ attention.[1][3]
- P501: Dispose of contents/ container to an approved waste disposal plant.[1][3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2-Acetamido-5-bromopyridine** is provided in the table below for easy reference.

Property	Value
CAS Number	7169-97-3
Molecular Formula	C ₇ H ₇ BrN ₂ O
Molecular Weight	215.05 g/mol [5]
Appearance	White to light yellow powder/crystal[2]
Melting Point	175-179 °C[5][6]
Boiling Point	372.2 °C at 760 mmHg[5]
Density	1.63 g/cm ³ [5]
Flash Point	178.9 °C[5]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

To minimize exposure risk, the following personal protective equipment must be worn at all times when handling **2-Acetamido-5-bromopyridine**:

- Eye and Face Protection: Chemical safety goggles or a face shield are mandatory to protect against splashes and airborne particles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required. Gloves should be inspected before use and changed frequently, especially if contact with the substance is suspected.
- Body Protection: A laboratory coat or chemical-resistant apron should be worn. For larger quantities or in situations with a higher risk of exposure, a full-body suit may be necessary.
- Respiratory Protection: If working in a poorly ventilated area or if dust is generated, a NIOSH-approved respirator with an appropriate particulate filter is recommended.

Handling and Storage

Handling:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid generating dust.[\[7\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[7\]](#)
- Do not eat, drink, or smoke in the handling area.[\[1\]](#)[\[3\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[3\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)[\[3\]](#)

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.[\[3\]](#)[\[7\]](#)
- Keep containers tightly closed to prevent contamination and moisture absorption.[\[1\]](#)[\[3\]](#)

- Store in a locked-up area if required by institutional policies.

First Aid Measures

In the event of exposure, follow these first aid procedures immediately:

- If Swallowed: Call a poison control center or doctor immediately for treatment advice.[1][3] Rinse mouth with water.[1][3] Do not induce vomiting unless instructed to do so by a medical professional.
- If on Skin: Remove contaminated clothing and wash the affected area with plenty of soap and water.[2] If skin irritation occurs, seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] If eye irritation persists, get medical advice/attention.[1][3]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If the person feels unwell, seek medical attention.

Spill Response

In the event of a spill, follow the workflow outlined below. Only personnel trained in handling hazardous materials and equipped with the appropriate PPE should perform cleanup.

Caption: Workflow for responding to a chemical spill.

Disposal Plan

All waste materials, including the spilled substance, contaminated absorbent materials, and disposable PPE, must be treated as hazardous waste.

- Collect all waste in a clearly labeled, sealed container. The label should identify the contents as "Hazardous Waste: **2-Acetamido-5-bromopyridine**".
- Dispose of the waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.[1][3][4] Do not dispose of this chemical down the drain or in regular trash.

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